

LC-MS/MS parameters for sensitive detection of N-Nitroso-Vildagliptin

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Compound of Interest

Compound Name: *N-Nitroso-Vildagliptin*

Cat. No.: *B13581558*

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Sensitive Detection of N-Nitroso-Vildagliptin using LC-MS/MS

Application Note and Protocol

Introduction

N-nitrosamine impurities in pharmaceutical products are a significant concern due to their potential carcinogenic properties. Regulatory bodies, including the U.S. Food and Drug Administration (FDA) and the European Medicines Agency (EMA), have established stringent guidelines for the control of these impurities.[1][2][3][4][5] **N-Nitroso-Vildagliptin** is a potential nitrosamine impurity in vildagliptin, an anti-diabetic drug. This document provides a detailed protocol for the sensitive detection and quantification of **N-Nitroso-Vildagliptin** in vildagliptin drug substance using a validated Liquid Chromatography with tandem mass spectrometry (LC-MS/MS) method. The method described is based on the work by Kumar et al. (2025), which reports a sensitive method with a limit of detection (LOD) of 0.44 ppm and a limit of quantification (LOQ) of 1.46 ppm.[6][7]

Quantitative Data Summary

The following table summarizes the key quantitative parameters of the LC-MS/MS method for the analysis of **N-Nitroso-Vildagliptin**.

Parameter	Value	Reference
Limit of Detection (LOD)	0.44 ppm	[6] [7]
Limit of Quantification (LOQ)	1.46 ppm	[6] [7]
EMA Control Limit	15 ppm	[6] [7] [8]

Experimental Protocol

This protocol outlines the steps for the preparation of samples and standards, and the instrumental analysis for the quantification of **N-Nitroso-Vildagliptin**.

Materials and Reagents

- **N-Nitroso-Vildagliptin** reference standard
- Vildagliptin drug substance
- Methanol (LC-MS grade)
- Water (LC-MS grade)
- Formic acid (LC-MS grade)

Standard and Sample Preparation

2.1. Standard Stock Solution Preparation:

- Accurately weigh a suitable amount of **N-Nitroso-Vildagliptin** reference standard.
- Dissolve in methanol to obtain a stock solution of a known concentration (e.g., 100 µg/mL).
- Store the stock solution under appropriate conditions (e.g., refrigerated and protected from light).

2.2. Working Standard Solution Preparation:

- Prepare a series of working standard solutions by serially diluting the stock solution with a suitable diluent (e.g., methanol/water mixture) to cover the desired concentration range for the calibration curve.

2.3. Sample Preparation:

- Accurately weigh a specific amount of Vildagliptin drug substance (e.g., 100 mg).
- Dissolve the drug substance in a known volume of diluent to achieve a final concentration suitable for analysis.
- For method validation purposes such as accuracy and precision, spike known amounts of **N-Nitroso-Vildagliptin** standard solution into the Vildagliptin sample solution.

LC-MS/MS Instrumental Parameters

3.1. Liquid Chromatography (LC) Parameters:

Parameter	Condition
Column	A suitable reversed-phase C18 column
Mobile Phase A	0.1% Formic acid in Water
Mobile Phase B	0.1% Formic acid in Methanol
Gradient Elution	Optimized to achieve separation of N-Nitroso-Vildagliptin from the Vildagliptin peak and other potential impurities.
Flow Rate	A typical flow rate for analytical LC-MS/MS (e.g., 0.3-0.5 mL/min)
Column Temperature	Controlled at a specific temperature (e.g., 40 °C)
Injection Volume	A small, fixed volume (e.g., 5-10 µL)

3.2. Mass Spectrometry (MS/MS) Parameters:

The following parameters are based on the optimized conditions reported for the sensitive detection of **N-Nitroso-Vildagliptin**.[\[7\]](#)

Parameter	Setting
Ion Source	Atmospheric Pressure Chemical Ionization (APCI)
Polarity	Positive
Corona Voltage	3.0 μ A
Source Temperature	150 $^{\circ}$ C
Probe Temperature	500 $^{\circ}$ C
Cone Gas Flow	50 L/hr
Desolvation Gas Flow	1000 L/hr
Detection Mode	Multiple Reaction Monitoring (MRM)

3.3. Multiple Reaction Monitoring (MRM) Transitions:

The MRM transitions are crucial for the selective and sensitive detection of **N-Nitroso-Vildagliptin**. The specific precursor and product ions should be optimized for the instrument being used.

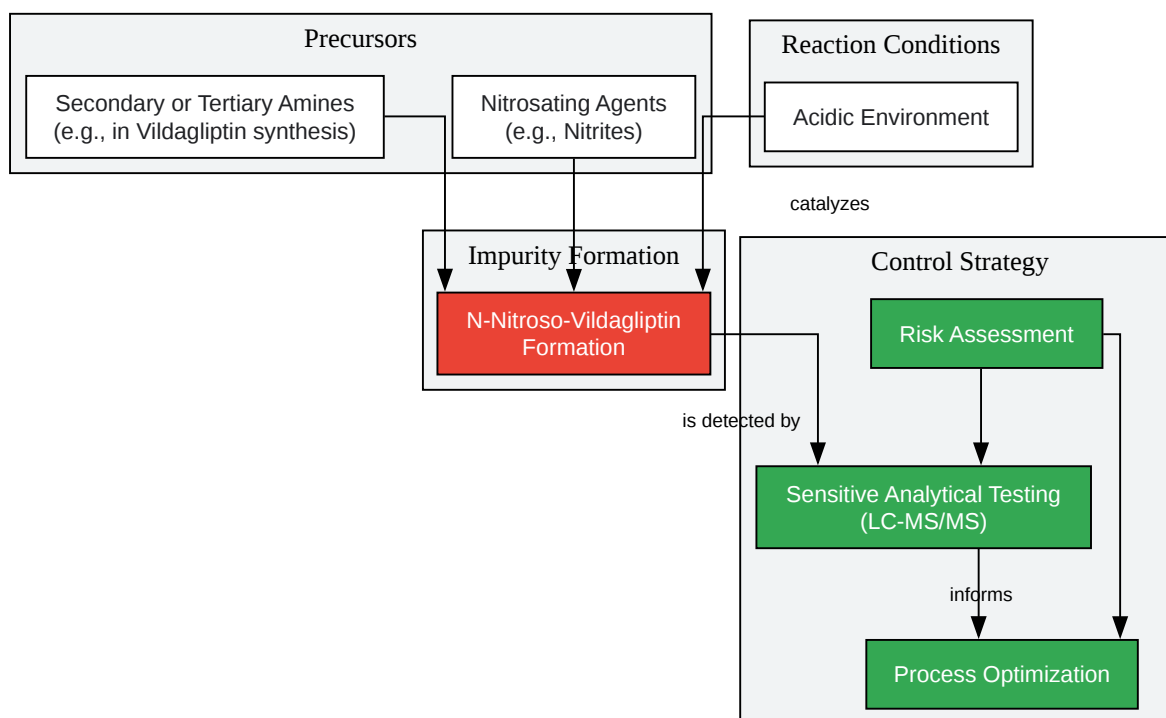
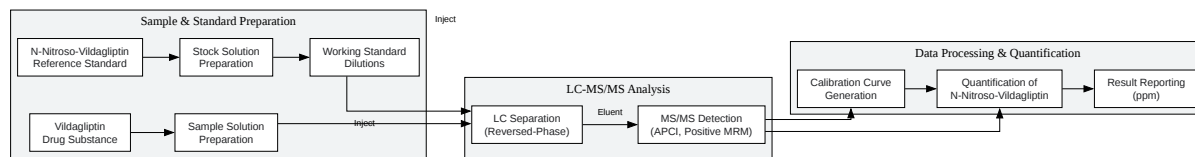
Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Dwell Time (s)	Cone Voltage (V)	Collision Energy (eV)
N-Nitroso-Vildagliptin	Optimized Value	Optimized Value (Quantifier)	Optimized Value	Optimized Value	Optimized Value
N-Nitroso-Vildagliptin	Optimized Value	Optimized Value (Qualifier)	Optimized Value	Optimized Value	Optimized Value

Note: The exact m/z values for precursor and product ions for **N-Nitroso-Vildagliptin** need to be determined during method development and optimization. A scientific diagram of the fragment ions of **N-nitroso-vildagliptin** impurity observed in a mass spectrum is available.[8]

Data Analysis and Quantification

- Generate a calibration curve by plotting the peak area of the **N-Nitroso-Vildagliptin** quantifier MRM transition against the concentration of the working standard solutions.
- Determine the concentration of **N-Nitroso-Vildagliptin** in the sample preparations by interpolating their peak areas from the calibration curve.
- Calculate the final concentration of **N-Nitroso-Vildagliptin** in the Vildagliptin drug substance in ppm (parts per million).

Experimental Workflow Diagram



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